

A Technical Guide to Disopyramide-d5: Safety, Handling, and Scientific Applications

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Compound of Interest

Compound Name: Disopyramide-d5

Cat. No.: B2749448

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Disopyramide-d5**, a deuterated analog of the antiarrhythmic agent Disopyramide. It is intended to serve as a comprehensive resource for professionals in research and development, offering detailed information on its safety, handling, and application in experimental settings. **Disopyramide-d5** is primarily utilized as an internal standard in pharmacokinetic and bioanalytical studies to ensure the accuracy and precision of quantitative analyses.

Section 1: Safety Data and Handling

While a specific Safety Data Sheet (SDS) for **Disopyramide-d5** is not readily available, the safety profile is expected to be comparable to its non-deuterated counterpart, Disopyramide. The following data is summarized from the SDS of Disopyramide and should be considered as a primary reference for handling **Disopyramide-d5**.

Hazard Identification

Disopyramide is classified with several health hazards. It is harmful if swallowed, in contact with skin, or inhaled[1]. Furthermore, it is suspected of damaging fertility or the unborn child[1][2].

Table 1: Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [3][4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1]
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child[1]

Physical and Chemical Properties

The physical and chemical properties of Disopyramide are essential for its proper handling and storage.

Table 2: Physical and Chemical Data for Disopyramide

Property	Value
Molecular Formula	C ₂₁ H ₂₉ N ₃ O[5]
Molar Mass	339.483 g/mol [5]
Melting Point	94.5 to 95 °C (202.1 to 203.0 °F)[5]

Note: The molar mass of **Disopyramide-d5** will be slightly higher due to the presence of deuterium atoms.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

General Handling:

- Handle in a well-ventilated area[6].

- Wear suitable protective clothing, including chemical-impermeable gloves, and eye/face protection[6].
- Avoid contact with skin and eyes[6].
- Avoid the formation of dust and aerosols[6].
- Minimize dust generation and accumulation[2].
- Do not eat, drink, or smoke when using this product[4].
- Wash hands thoroughly after handling[4].

Storage:

- Keep the receptacle tightly sealed[1].
- Store in accordance with the information listed on the product insert[1].

First Aid Measures

In case of exposure, the following first aid measures should be taken:

Table 3: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately[6].
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor[6].
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor[6].
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately[6].

Section 2: Mechanism of Action and Signaling Pathway

Disopyramide is a Class 1a antiarrhythmic agent that primarily functions by blocking the fast sodium channels in cardiac myocytes[5][6]. This action reduces the influx of sodium ions during Phase 0 of the cardiac action potential, leading to a decreased rate of depolarization and a slower conduction velocity[3][6]. Additionally, Disopyramide inhibits potassium currents, which prolongs the repolarization phase (Phase 3) of the action potential[1][3]. This dual action stabilizes the cardiac membrane and helps to prevent arrhythmias[3].

Caption: Mechanism of Action of Disopyramide on Cardiac Ion Channels.

Section 3: Experimental Protocols

Disopyramide-d5 is an ideal internal standard for the quantitative analysis of Disopyramide in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative protocol for the determination of Disopyramide in rat plasma, which can be adapted for various research applications.

Bioanalytical Method for Disopyramide Quantification

This protocol is based on a validated LC-MS/MS method for the simultaneous determination of Disopyramide and its major metabolite in rat plasma^[1].

3.1.1 Materials and Reagents

- Disopyramide reference standard
- **Disopyramide-d5** (internal standard)
- Acetonitrile (ACN), HPLC grade
- Methanol, HPLC grade
- Formic acid
- Rat plasma (or other biological matrix)

3.1.2 Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of plasma sample into a microcentrifuge tube.
- Add 300 µL of acetonitrile containing the internal standard (**Disopyramide-d5**).
- Vortex the mixture for 1-2 minutes to precipitate proteins.
- Centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

3.1.3 LC-MS/MS Instrumentation and Conditions

Table 4: Illustrative LC-MS/MS Parameters

Parameter	Condition
Liquid Chromatography	
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	A suitable gradient to separate the analyte from matrix components.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Tandem Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+)
Multiple Reaction Monitoring (MRM) Transitions	Disopyramide: m/z 340.2 → 239.2[1] Disopyramide-d5: (Adjust for mass difference)
Collision Energy	Optimized for the specific instrument and analyte.

3.1.4 Data Analysis

- Quantify Disopyramide by calculating the peak area ratio of the analyte to the internal standard (**Disopyramide-d5**).
- Generate a calibration curve using known concentrations of the Disopyramide reference standard.

Caption: Bioanalytical Workflow for Disopyramide Quantification.

This technical guide provides a foundational understanding of **Disopyramide-d5** for research and development purposes. Adherence to appropriate safety protocols and the use of validated analytical methods are paramount for successful and safe experimentation.

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References

- 1. A rapid and sensitive liquid chromatography/tandem mass spectrometry assay for simultaneous quantitation of disopyramide and its major metabolite, mono-isopropyl-disopyramide, in rat plasma and its application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Do deuterium labeled internal standards correct for matrix effects in LC-MS/MS assays? A case study using plasma free metanephrine and normetanephrine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scispace.com [scispace.com]
- 4. youtube.com [youtube.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
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